Dithiocarbamates: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Piperidinium pentamethylenedithiocarbamate*
CAS No.:	*98-77-1*
Cat. No.:	*B1582786*

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Abstract

Dithiocarbamates (DTCs) represent a versatile class of organosulfur compounds with a rich history of application across diverse scientific and industrial fields. From their foundational use as vulcanization accelerators in the rubber industry to their extensive deployment as fungicides in agriculture and their emerging potential as therapeutic agents in medicine, the unique chemical properties of DTCs have positioned them as compounds of significant interest. This technical guide provides an in-depth exploration of dithiocarbamate chemistry, synthesis, and coordination with metal ions. It further delves into their multifaceted applications, with a particular focus on their burgeoning role in drug development, including their mechanisms of action in cancer therapy and neuroprotection. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and insights into the latest advancements in the field.

The Fundamental Chemistry of Dithiocarbamates

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Dithiocarbamates are analogues of carbamates where both oxygen atoms are replaced by sulfur atoms.[1] The core structure consists of a dithiocarbamate anion, $R_2NCS_2^-$, which is readily synthesized from the reaction of a primary or secondary amine with carbon disulfide in an alkaline medium.[1] This straightforward and cost-effective synthesis has contributed to their widespread production and use.[1]

The chemical versatility of dithiocarbamates stems from their ability to act as monoanionic chelating ligands, forming stable complexes with a wide range of transition metals.[2][3] This chelating capability is central to many of their biological and industrial functions.[4][5] The electronic structure of the dithiocarbamate ligand, characterized by resonance between a dithiocarbamate (soft) and a thioureide (hard) form, allows it to stabilize metals in various oxidation states.[3]

Synthesis of Dithiocarbamate Compounds: A Step-by-Step Protocol

The synthesis of dithiocarbamate salts is a fundamental laboratory procedure. The following protocol outlines a general method for the preparation of a sodium dithiocarbamate salt.

Materials:

- Primary or secondary amine (e.g., diethylamine)
- Carbon disulfide (CS_2)
- Sodium hydroxide (NaOH)
- Ethanol
- Diethyl ether
- Round bottom flask
- Magnetic stirrer and stir bar
- Ice bath

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- Filtration apparatus (e.g., Büchner funnel)

Protocol:

- Reaction Setup: In a round bottom flask, dissolve the amine in ethanol. Place the flask in an ice bath and begin stirring.
- Addition of Carbon Disulfide: Slowly add carbon disulfide to the cooled amine solution. The reaction is exothermic and should be controlled by the rate of addition and the ice bath.
- Base Addition: While stirring, add a solution of sodium hydroxide in ethanol dropwise to the reaction mixture. The dithiocarbamate salt will precipitate out of the solution.
- Reaction Completion: Continue stirring the mixture in the ice bath for a specified period (typically 1-2 hours) to ensure the reaction goes to completion.
- Isolation of the Product: Collect the precipitated dithiocarbamate salt by vacuum filtration.
- Washing: Wash the collected solid with cold ethanol and then with diethyl ether to remove any unreacted starting materials and impurities.
- Drying: Dry the purified dithiocarbamate salt under vacuum.

Causality Behind Experimental Choices:

- Ice Bath: The reaction between amines and carbon disulfide is exothermic. The use of an ice bath is crucial to control the reaction temperature, prevent the evaporation of the volatile carbon disulfide, and minimize the formation of side products.
- Alkaline Conditions: The presence of a base, such as sodium hydroxide, is essential to deprotonate the initially formed dithiocaramic acid, which is unstable and readily decomposes.[3] The resulting dithiocarbamate salt is significantly more stable.
- Washing with Diethyl Ether: Diethyl ether is used as a final wash to remove any remaining organic impurities and to aid in the drying process due to its high volatility.

Coordination Chemistry and Metal Complexes

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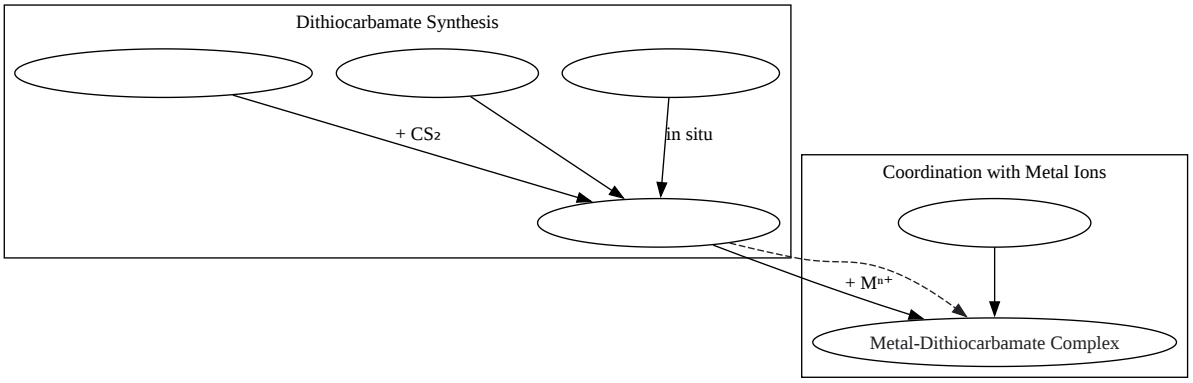
The ability of dithiocarbamates to form stable complexes with a vast array of metal ions is a cornerstone of their utility.[2] The two sulfur atoms of the dithiocarbamate ligand act as a bidentate chelator, forming a four-membered ring with the central metal ion.[2] This strong chelation contributes to the stability of the resulting metal complexes.[4]

The coordinating properties of dithiocarbamates allow them to stabilize metals in various oxidation states and geometries, including octahedral, square planar, and tetrahedral, depending on the metal ion and the metal-to-ligand ratio.[6] This structural diversity gives rise to a wide range of physical and chemical properties for the metal-dithiocarbamate complexes.[2]



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Caption: General synthesis and coordination of dithiocarbamates.

Multifaceted Applications of Dithiocarbamate Compounds

The applications of dithiocarbamates are extensive and continue to expand. Their utility is rooted in their chemical reactivity, particularly their metal-chelating and thiol-interacting properties.[5]

Agriculture: A Pillar of Crop Protection

Dithiocarbamates have been a mainstay in agriculture for decades, primarily functioning as broad-spectrum fungicides.[1][7] Compounds such as mancozeb, maneb, zineb, and thiram are widely used to control a variety of fungal diseases on numerous crops.[1][8] Their multi-site mode of action, which involves the inhibition of various enzymes within the fungal cell, makes the development of resistance by pathogens less likely.[8]

Beyond their fungicidal activity, some dithiocarbamates also exhibit insecticidal and herbicidal properties.[1] They can act as larvicides and nematicides, contributing to comprehensive pest management strategies.[4][6]

Table 1: Prominent Dithiocarbamate-Based Pesticides

Compound	Metal Moiety	Primary Use	Target Pests/Diseases
Mancozeb	Manganese, Zinc	Fungicide	Wide range of fungal pathogens
Maneb	Manganese	Fungicide	Fungal diseases in various crops
Zineb	Zinc	Fungicide	Fungal diseases in fruits and vegetables
Thiram	None	Fungicide, Animal Repellent	Seed-borne and soil-borne fungi
Ferbam	Iron	Fungicide	Fungal diseases on fruits and ornamentals
Ziram	Zinc	Fungicide	Fungal diseases on fruits and nuts

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Industrial Applications: From Rubber to Remediation

The initial commercial success of dithiocarbamates was in the rubber industry as vulcanization accelerators.[5] They play a crucial role in the cross-linking of polymer chains, which imparts strength and durability to rubber products.[5] Other industrial applications include their use as antioxidants, additives for lubricants, and slimicides in water cooling systems.[1] Their strong metal-chelating properties have also been harnessed for the remediation of heavy metals from contaminated environments.[4]

The Emerging Frontier: Medical and Pharmaceutical Applications

The unique biological activities of dithiocarbamates have spurred significant research into their therapeutic potential.[5] Their ability to modulate various cellular processes, often through metal chelation and interaction with thiol-containing proteins, underpins their diverse pharmacological effects.[5]

A growing body of evidence supports the potential of dithiocarbamate compounds as anticancer agents.[4] Their mechanisms of action are multifaceted and include:

- Inhibition of the Proteasome: Dithiocarbamate-metal complexes, such as those with copper and zinc, can inhibit the activity of the proteasome, a key cellular machinery for protein degradation.[4] This leads to the accumulation of misfolded proteins and induces apoptosis (programmed cell death) in cancer cells.[4]

- Induction of Oxidative Stress: Some dithiocarbamate derivatives can generate reactive oxygen species (ROS) within cancer cells, leading to oxidative stress and subsequent cell death.[4]

- Enzyme Inhibition: Dithiocarbamates can inhibit enzymes that are crucial for cancer cell growth and survival, such as catalase.[4]

- Inhibition of DNA and RNA Synthesis: Gold(III) dithiocarbamate complexes have been shown to be highly cytotoxic and can inhibit DNA and RNA synthesis more rapidly than the conventional anticancer drug cisplatin.[1]

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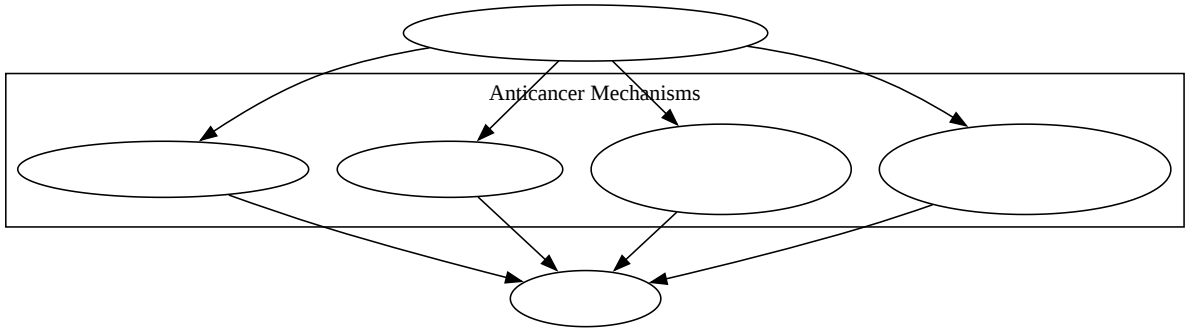
The well-known drug Disulfiram, a tetraethylthiuram disulfide derivative of diethyldithiocarbamate, has been used for decades to treat alcoholism.[1] It functions by inhibiting aldehyde dehydrogenase.[1] More recently, Disulfiram has been repurposed and is undergoing clinical trials for its anticancer properties.[5]



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Caption: Anticancer mechanisms of dithiocarbamates.

Beyond cancer, dithiocarbamates are being investigated for a range of other therapeutic applications:

- Neuroprotection: Pyrrolidine dithiocarbamate (PDTC) has demonstrated neuroprotective effects in models of epilepsy.[4]
- Anti-inflammatory Effects: Dithiocarbamates can exhibit anti-inflammatory properties, offering potential for treating inflammatory diseases.[4]
- Antimicrobial and Antiviral Activity: Dithiocarbamate complexes have shown activity against various bacteria and viruses.[2][4] Disulfiram, for instance, has been investigated for its potential to inactivate coronavirus proteins.[1]
- Treatment of Other Diseases: Research has explored the use of dithiocarbamates in treating tuberculosis, Alzheimer's disease, and leishmaniasis.[1][4]

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Toxicology and Environmental Considerations

Despite their widespread utility, the toxicological profile and environmental fate of dithiocarbamates are important considerations. Chronic exposure to certain dithiocarbamates has been associated with adverse health effects.[8] A key metabolite of many dithiocarbamate fungicides is ethylenethiourea (ETU), which has been shown to affect the thyroid gland.[8]

In the environment, dithiocarbamates can degrade through processes such as hydrolysis and photolysis.[1] However, their persistence and the toxicity of their degradation products are subjects of ongoing research and regulatory scrutiny.[1]

Analytical Methodologies

The detection and quantification of dithiocarbamate residues in food and environmental samples are crucial for ensuring safety and regulatory compliance. The most common analytical approach involves the digestion of the sample to release carbon disulfide (CS_2), which is then measured.[1] Gas chromatography coupled with mass spectrometry (GC-MS) is a widely used and standardized method for this purpose.[1] Other techniques, such as high-performance liquid chromatography (HPLC) and Raman spectroscopy, are also employed for the analysis of dithiocarbamates.[1][7]

Future Perspectives and Conclusion

Dithiocarbamate chemistry continues to be a vibrant and evolving field of research. While their traditional applications in agriculture and industry remain significant, the exploration of their therapeutic potential represents an exciting frontier. The ease of their synthesis, coupled with their unique ability to interact with metal ions and biological thiols, provides a rich platform for the design of novel drug candidates.

Future research will likely focus on the development of new dithiocarbamate derivatives with improved efficacy and reduced toxicity. A deeper understanding of their mechanisms of action at the molecular level will be crucial for optimizing their therapeutic applications. The continued investigation of dithiocarbamates holds the promise of innovative solutions for challenges in medicine, agriculture, and materials science.

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